

Gefitinib-d6 solubility in DMSO and methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gefitinib-d6

Cat. No.: B593861

[Get Quote](#)

Technisches Support-Center: Gefitinib-d6

Willkommen im technischen Support-Center für **Gefitinib-d6**. Dieses Handbuch bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung detaillierte Informationen, Anleitungen zur Fehlerbehebung und häufig gestellte Fragen (FAQs) zur Löslichkeit und Handhabung von **Gefitinib-d6** in DMSO und Methanol.

Häufig gestellte Fragen (FAQs) und Leitfaden zur Fehlerbehebung

Hier finden Sie Antworten auf häufige Fragen und Probleme, die bei der Arbeit mit **Gefitinib-d6** auftreten können.

Frage 1: Wie hoch ist die Löslichkeit von **Gefitinib-d6** in DMSO und Methanol?

Die Löslichkeit von **Gefitinib-d6** kann je nach Lösungsmittel variieren. Die folgenden Daten bieten eine Zusammenfassung.

Tabelle zur Löslichkeit

Lösungsmittel	Konzentration
DMSO	≥ 20 mg/mL[1][2]
Methanol	Gering löslich[3]
Ethanol	$\geq 0,3$ mg/mL[1][2]
DMF	≥ 20 mg/mL[1]
DMSO:PBS (pH 7,2) (1:1)	0,5 mg/mL[1][4]

Frage 2: Meine **Gefitinib-d6**-Probe löst sich in DMSO nicht vollständig auf. Was kann ich tun?

Wenn Sie Schwierigkeiten haben, **Gefitinib-d6** vollständig aufzulösen, beachten Sie die folgenden Schritte zur Fehlerbehebung:

- Verwenden Sie frisch geöffnetes DMSO: DMSO ist hygroskopisch und kann Feuchtigkeit aus der Luft aufnehmen, was die Löslichkeit einiger Verbindungen beeinträchtigen kann. Verwenden Sie immer DMSO aus einem frisch geöffneten Gebinde.[2]
- Vorsichtiges Erwärmen: Erwärmen Sie die Lösung vorsichtig in einem Wasserbad bei 37 °C, um die Auflösung zu unterstützen. Vermeiden Sie übermäßige Hitze, da dies die Stabilität der Verbindung beeinträchtigen könnte.
- Ultraschallbehandlung: Eine kurze Behandlung der Lösung in einem Ultraschallbad kann helfen, Aggregate aufzubrechen und die Solubilisierung zu fördern.
- Überprüfen Sie die Konzentration: Stellen Sie sicher, dass Sie die maximale Löslichkeitsgrenze von ca. 20 mg/mL in DMSO nicht überschreiten.[1][4]

Frage 3: Kann ich wässrige Lösungen von **Gefitinib-d6** für die Langzeitlagerung vorbereiten?

Es wird nicht empfohlen, wässrige Lösungen von **Gefitinib-d6** für mehr als einen Tag zu lagern.[4][5] Gefitinib ist in wässrigen Puffern nur schwer löslich.[4][5] Für maximale Löslichkeit in wässrigen Puffern sollte es zuerst in DMSO gelöst und dann mit dem wässrigen Puffer Ihrer Wahl verdünnt werden.[4][5]

Frage 4: Wie sollte ich **Gefitinib-d6** und dessen Stammlösungen lagern?

- Feststoff: **Gefitinib-d6** wird als kristalliner Feststoff geliefert und sollte bei -20 °C gelagert werden, wo es für mindestens zwei Jahre stabil sein sollte.[4]
- Stammlösungen: Nach der Rekonstitution sollten die Stammlösungen aliquotiert und bei -20 °C gelagert werden. Vermeiden Sie wiederholte Einfrier-Auftau-Zyklen. Die rekonstituierte Lösung ist bei sachgemäßer Lagerung bei -20 °C für bis zu 3 Monate stabil.[3]

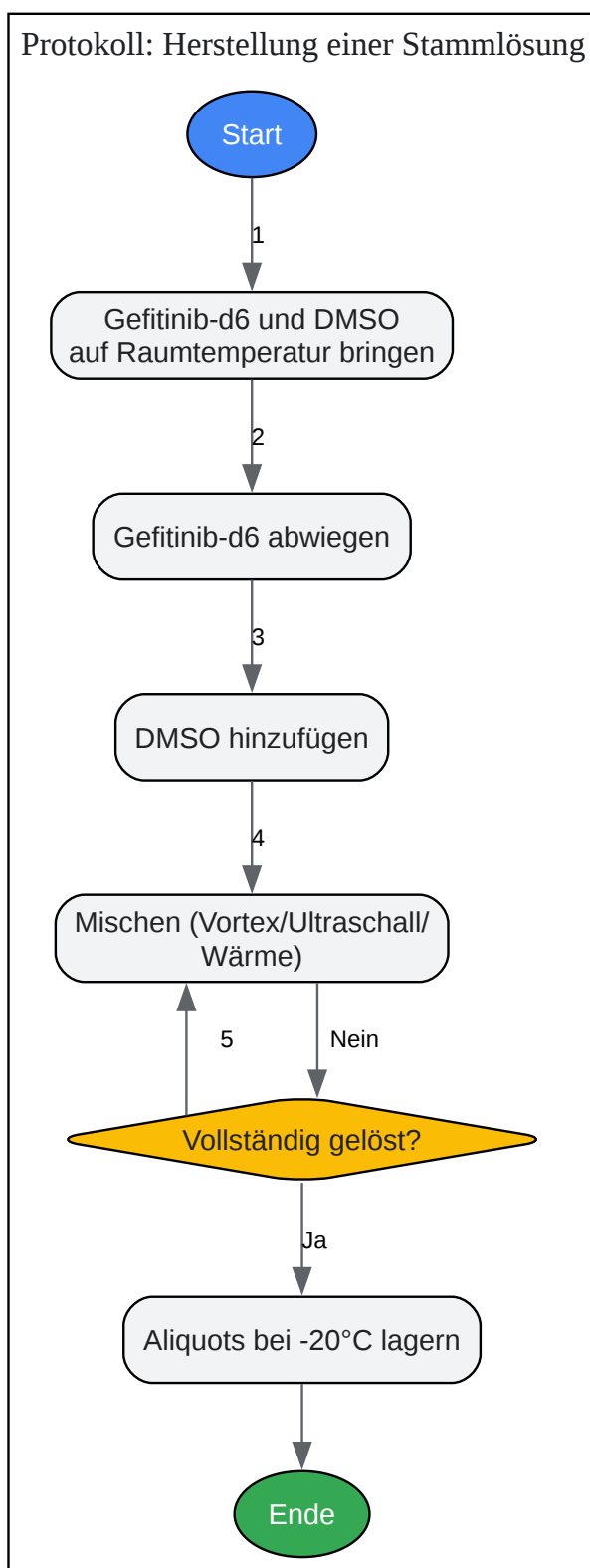
Experimentelle Protokolle

Herstellung einer 10 mM DMSO-Stammlösung

Dieses Protokoll beschreibt die Herstellung einer 10 mM Stammlösung von **Gefitinib-d6** (Molekulargewicht: 452,9 g/mol) in DMSO.

- Vorbereitung: Lassen Sie das **Gefitinib-d6**-Fläschchen und das DMSO vor dem Öffnen auf Raumtemperatur kommen.
- Abwiegen: Wiegen Sie die erforderliche Menge **Gefitinib-d6** in einem geeigneten Röhrchen ab. Um beispielsweise 1 mL einer 10 mM Stammlösung herzustellen, werden 4,53 mg **Gefitinib-d6** benötigt.
- Solubilisierung: Geben Sie die entsprechende Menge DMSO (in diesem Fall 1 mL) zu dem abgewogenen **Gefitinib-d6**.
- Mischen: Vortexen Sie die Lösung gründlich, bis sich der Feststoff vollständig aufgelöst hat. Eine leichte Erwärmung (37 °C) oder eine Ultraschallbehandlung können bei Bedarf zur Unterstützung der Auflösung eingesetzt werden.
- Lagerung: Aliquotieren Sie die Stammlösung in kleinere Volumina und lagern Sie diese bei -20 °C.

Protokoll: Herstellung einer Stammlösung

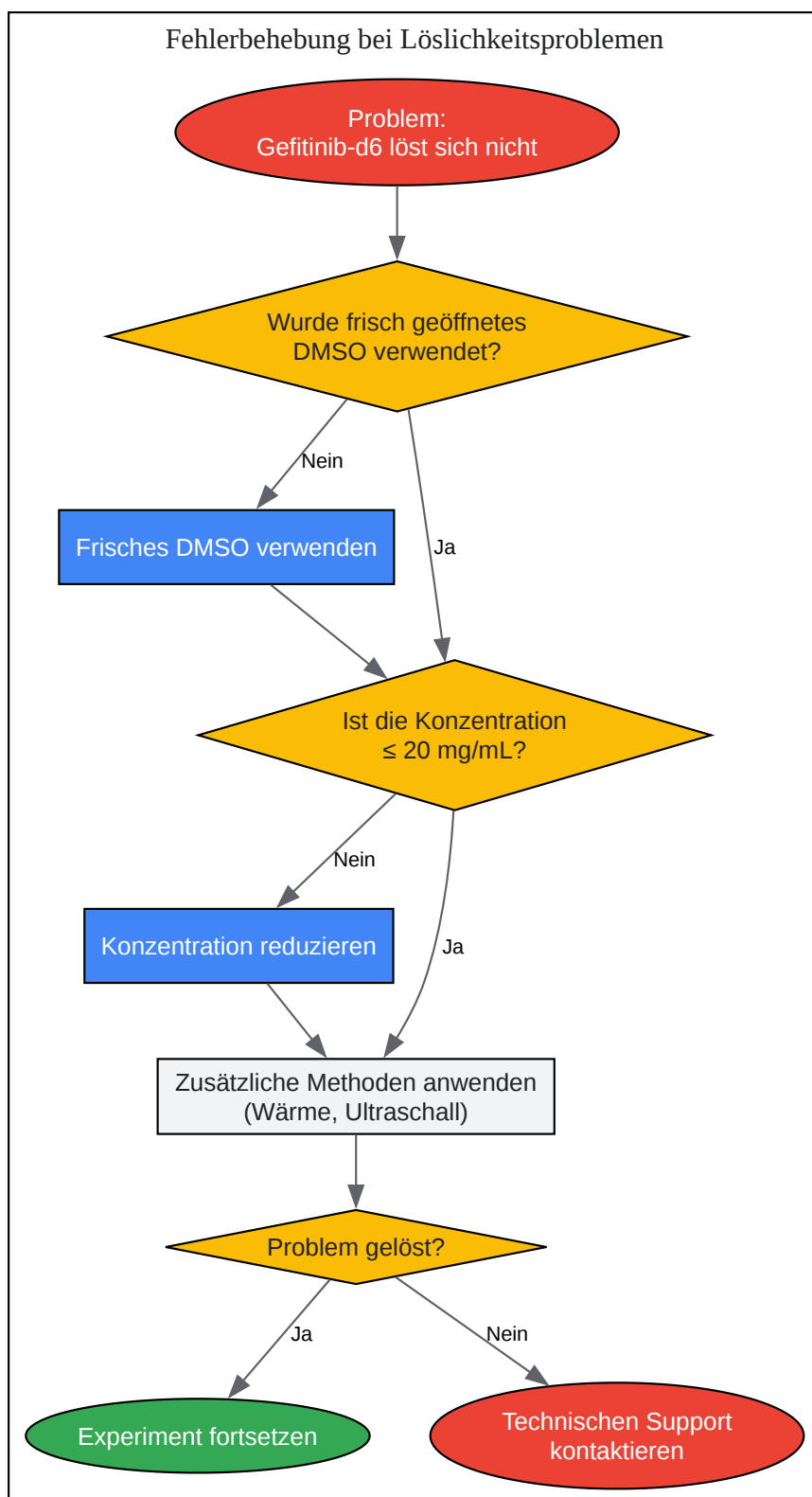


[Click to download full resolution via product page](#)

Bildunterschrift: Workflow zur Herstellung einer **Gefitinib-d6**-Stammlösung.

Logische Beziehungen und Fehlerbehebung

Das folgende Diagramm veranschaulicht den Entscheidungsprozess bei Löslichkeitsproblemen.



[Click to download full resolution via product page](#)

Bildunterschrift: Entscheidungsbaum zur Fehlerbehebung bei Löslichkeitsproblemen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Gefitinib-d6 solubility in DMSO and methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593861#gefitinib-d6-solubility-in-dms-and-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com